

# In-Depth Technical Guide: 6-Iodoquinazolin-4-one

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## Compound of Interest

Compound Name: **6-Iodoquinazolin-4-one**

Cat. No.: **B131393**

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## Core Identification

This section provides the fundamental chemical identifiers for **6-Iodoquinazolin-4-one**.

Identifier	Value
IUPAC Name	6-iodo-3H-quinazolin-4-one[1]
CAS Number	16064-08-7[1]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> IN <sub>2</sub> O[1]
Molecular Weight	272.04 g/mol [1]

## Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **6-Iodoquinazolin-4-one** is presented below.

Table 2.1: Physicochemical Properties

Property	Value
Appearance	White to off-white or light yellow to brown crystalline powder
Melting Point	272-274 °C
Solubility	Limited solubility in water; soluble in organic solvents such as DMSO and DMF.
Stability	Stable under normal laboratory conditions.

Table 2.2: Spectroscopic Data

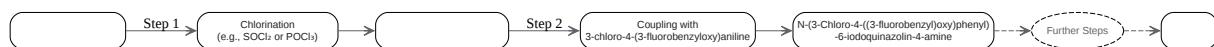
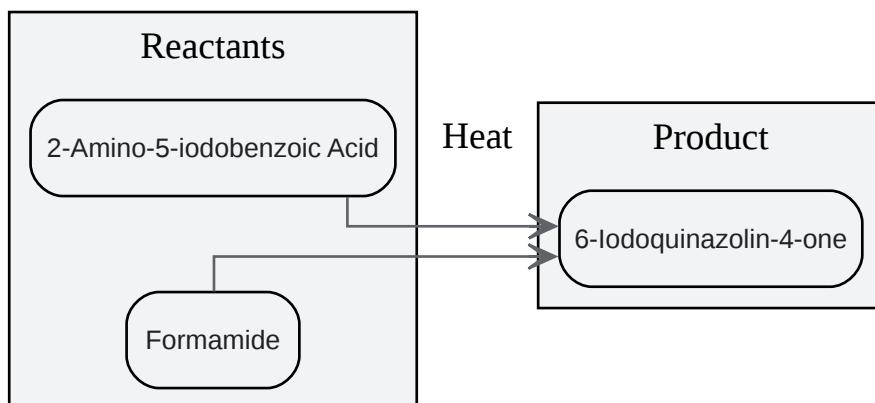
Technique	Data
<sup>1</sup> H NMR (DMSO-d <sub>6</sub> )	δ 12.51 (s, 1H), 8.16 (s, 1H), 8.08 (d, J=8.5 Hz, 1H), 7.50 (d, J=8.5 Hz, 1H), 7.40 (s, 1H).
<sup>13</sup> C NMR (DMSO-d <sub>6</sub> )	δ 161.0, 148.9, 145.8, 139.1, 128.8, 127.9, 122.2, 91.9.
IR (KBr, cm <sup>-1</sup> )	3410 (N-H stretch), 3050 (aromatic C-H stretch), 1680 (C=O stretch, amide), 1610 (C=N stretch), 1470 (aromatic C=C stretch), 820 (C-I stretch).
Mass Spectrum (EI)	m/z 272 (M <sup>+</sup> ), 244, 117, 90.

## Synthesis and Experimental Protocols

**6-Iodoquinazolin-4-one** is a crucial intermediate in the synthesis of the dual tyrosine kinase inhibitor, Lapatinib. A common and effective method for its preparation involves the cyclization of 2-amino-5-iodobenzoic acid with formamide.

### Synthesis of 6-Iodoquinazolin-4-one from 2-Amino-5-iodobenzoic Acid

Reaction Scheme:



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## References

- 1. 6-Iodoquinazolin-4-one | C8H5IN2O | CID 135401666 - PubChem [pubchem.ncbi.nlm.nih.gov]
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